

10-Aminodecanoic Acid: A Bifunctional Monomer for Advanced Applications

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Compound of Interest

Compound Name: 10-Aminodecanoic acid

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An In-depth Technical Guide for Researchers, Scientists, and Drug Development Professionals

Introduction

10-Aminodecanoic acid is a versatile bifunctional monomer characterized by a ten-carbon aliphatic chain with a terminal carboxylic acid group and a terminal amine group.^{[1][2]} This unique structure allows it to serve as a valuable building block in the synthesis of a variety of polymers and bioconjugates. Its ability to undergo polymerization into Polyamide 10 (PA10), also known as Nylon 10, and its utility as a flexible linker in complex molecules like Proteolysis Targeting Chimeras (PROTACs) make it a molecule of significant interest in materials science and pharmaceutical development.^{[3][4]} This guide provides a comprehensive overview of **10-aminodecanoic acid**, including its synthesis, polymerization, polymer properties, and applications, with a focus on experimental protocols and data presentation.

Physicochemical Properties

10-Aminodecanoic acid is a white crystalline solid. Its bifunctional nature, possessing both acidic and basic functional groups, governs its reactivity and solubility.

Property	Value	Reference
Chemical Formula	C ₁₀ H ₂₁ NO ₂	[5]
Molecular Weight	187.28 g/mol	[5]
CAS Number	13108-19-5	[5]
Appearance	White crystalline solid	
Solubility	Soluble in hot water and polar organic solvents	
Melting Point	188-192 °C	

Synthesis of 10-Aminodecanoic Acid

A common synthetic route to **10-aminodecanoic acid** involves the conversion of a commercially available precursor, such as 9-decenoic acid, which can be derived from palm oil. [1] The synthesis proceeds in two main steps: hydrobromination of the terminal double bond followed by ammonolysis of the resulting bromo-acid.

Experimental Protocol: Synthesis of 10-Aminodecanoic Acid

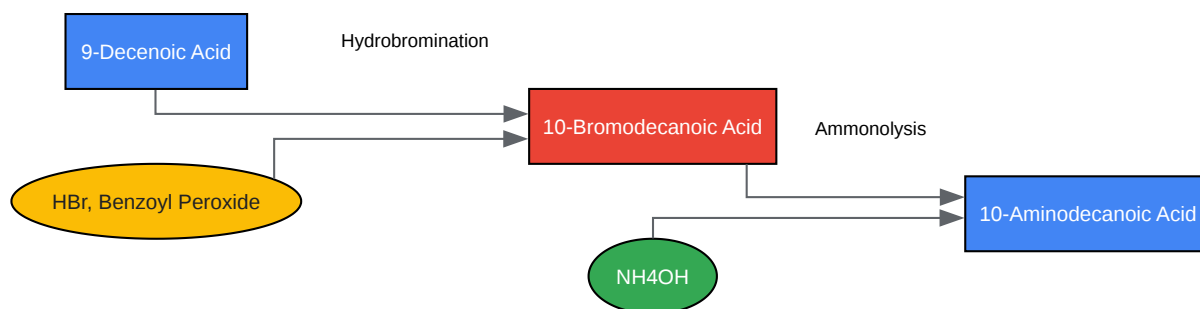
Step 1: Synthesis of 10-Bromodecanoic Acid from 9-Decenoic Acid[1]

- **Reaction Setup:** In a reaction vessel equipped with a stirrer, gas inlet, and thermometer, dissolve 9-decenoic acid in a suitable organic solvent like toluene.
- **Initiator Addition:** Add a radical initiator, such as benzoyl peroxide, to the solution.
- **Hydrobromination:** Bubble gaseous hydrogen bromide (HBr) through the solution while maintaining the temperature between 5°C and 15°C. The reaction should be monitored by a suitable analytical technique, such as thin-layer chromatography (TLC), to determine completion.
- **Work-up:** Upon completion, wash the reaction mixture with water to remove excess HBr.

- Purification: Dry the organic layer over an anhydrous salt (e.g., sodium sulfate), filter, and concentrate under reduced pressure. The crude 10-bromodecanoic acid can be further purified by recrystallization from a solvent like hexane. A yield of approximately 64% can be expected.[1]

Step 2: Synthesis of **10-Aminodecanoic Acid** from 10-Bromodecanoic Acid[1]

- Ammonolysis: In a pressure-rated reaction vessel, charge the purified 10-bromodecanoic acid and an excess of aqueous ammonium hydroxide (e.g., 28% solution).
- Reaction Conditions: Stir the mixture at ambient temperature, then gradually heat to approximately 45°C. The progress of the reaction can be monitored by TLC.
- Crystallization and Isolation: Upon completion of the reaction, cool the mixture to ambient temperature to induce crystallization of the **10-aminodecanoic acid**.
- Purification: Collect the solid product by filtration, wash with cold water, and dry under vacuum to yield the final product.



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Synthesis of **10-Aminodecanoic Acid**.

Polymerization of **10-Aminodecanoic Acid** to Polyamide 10

10-Aminodecanoic acid can be polymerized via melt polycondensation to produce Polyamide 10 (PA10). This process involves heating the monomer above its melting point in an inert

atmosphere to drive the formation of amide bonds and the elimination of water.

Experimental Protocol: Melt Polycondensation of 10-Aminodecanoic Acid

- **Monomer Preparation:** Ensure the **10-aminodecanoic acid** monomer is of high purity and thoroughly dried to prevent side reactions and achieve a high molecular weight polymer.
- **Reaction Setup:** Charge the dried monomer into a reaction vessel equipped with a mechanical stirrer, a nitrogen inlet, and a condenser for water removal.
- **Inert Atmosphere:** Purge the reactor with high-purity nitrogen to remove any oxygen, which can cause degradation at high temperatures.
- **Heating Profile:**
 - Heat the reactor to a temperature just above the melting point of the monomer (around 200-220°C) under a slow stream of nitrogen.
 - Once the monomer is molten and water begins to evolve, gradually increase the temperature to 230-250°C.
- **Polycondensation:** Continue heating under a nitrogen atmosphere for a period of 2-4 hours to allow for the initial stages of polymerization.
- **Vacuum Stage:** To achieve a high molecular weight polymer, apply a vacuum to the system to facilitate the removal of the water byproduct, driving the equilibrium towards polymer formation. The vacuum is typically applied gradually to avoid excessive foaming. Maintain the reaction under vacuum for an additional 2-4 hours.
- **Polymer Isolation:** Once the desired viscosity is reached (indicating high molecular weight), the molten polymer can be extruded from the reactor as a strand, cooled in a water bath, and pelletized.
- **Characterization:** The resulting Polyamide 10 can be characterized by techniques such as Nuclear Magnetic Resonance (NMR) spectroscopy to confirm its structure, Gel Permeation Chromatography (GPC) to determine its molecular weight and distribution, and Differential

Scanning Calorimetry (DSC) and Thermogravimetric Analysis (TGA) to assess its thermal properties.^{[6][7][8]}

Properties of Polyamide 10 (Nylon 10)

Polyamide 10 is a semi-crystalline thermoplastic with properties characteristic of long-chain polyamides. These include good thermal stability, chemical resistance, and mechanical toughness. Due to the long aliphatic chain between amide groups, PA10 exhibits lower moisture absorption compared to shorter-chain nylons like PA6 and PA66.

Property	Typical Value Range for Long-Chain Polyamides
Density	1.05 - 1.08 g/cm ³
Melting Temperature (T _m)	190 - 220 °C
Glass Transition Temperature (T _g)	40 - 60 °C
Tensile Strength	40 - 60 MPa
Tensile Modulus	1.0 - 1.5 GPa
Elongation at Break	100 - 300 %
Water Absorption (24h immersion)	0.2 - 0.5 %
Heat Deflection Temperature (0.45 MPa)	100 - 140 °C

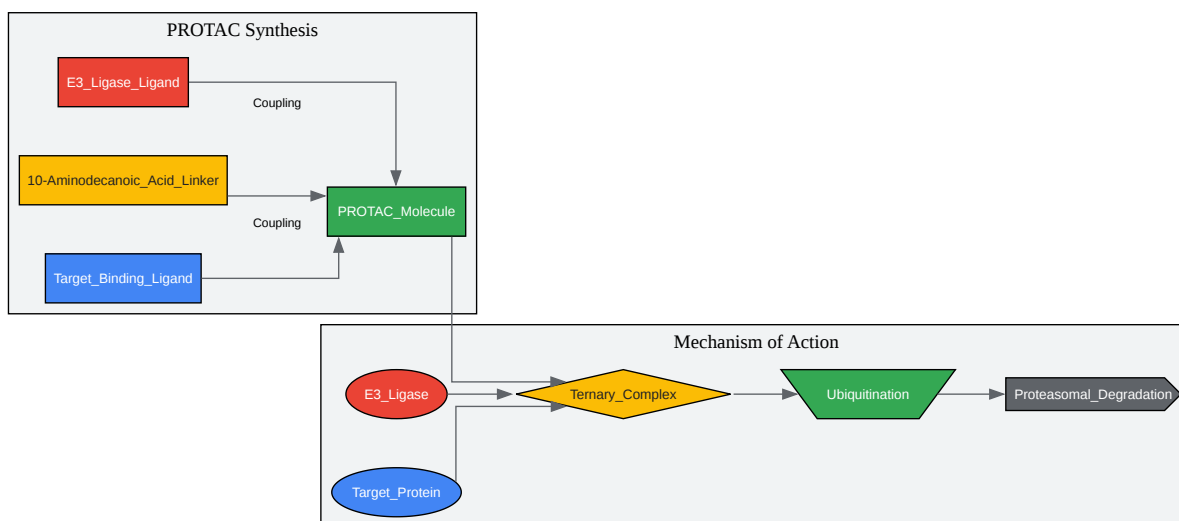
Note: Specific values for Polyamide 10 may vary depending on the molecular weight, crystallinity, and processing conditions. The values presented are typical for long-chain aliphatic polyamides.

Applications of 10-Aminodecanoic Acid as a Bifunctional Monomer

The unique structure of **10-aminodecanoic acid** makes it a valuable component in several advanced applications, particularly in the fields of drug delivery and biotechnology.

PROTAC Linker

10-Aminodecanoic acid is frequently used as a flexible, aliphatic linker in the synthesis of Proteolysis Targeting Chimeras (PROTACs).[3][4] PROTACs are heterobifunctional molecules that recruit a target protein to an E3 ubiquitin ligase, leading to the ubiquitination and subsequent degradation of the target protein by the proteasome.[9][10] The linker plays a crucial role in the efficacy of a PROTAC by dictating the spatial orientation of the target protein and the E3 ligase in the ternary complex. The ten-carbon chain of **10-aminodecanoic acid** provides the necessary length and flexibility to facilitate the formation of a productive ternary complex.

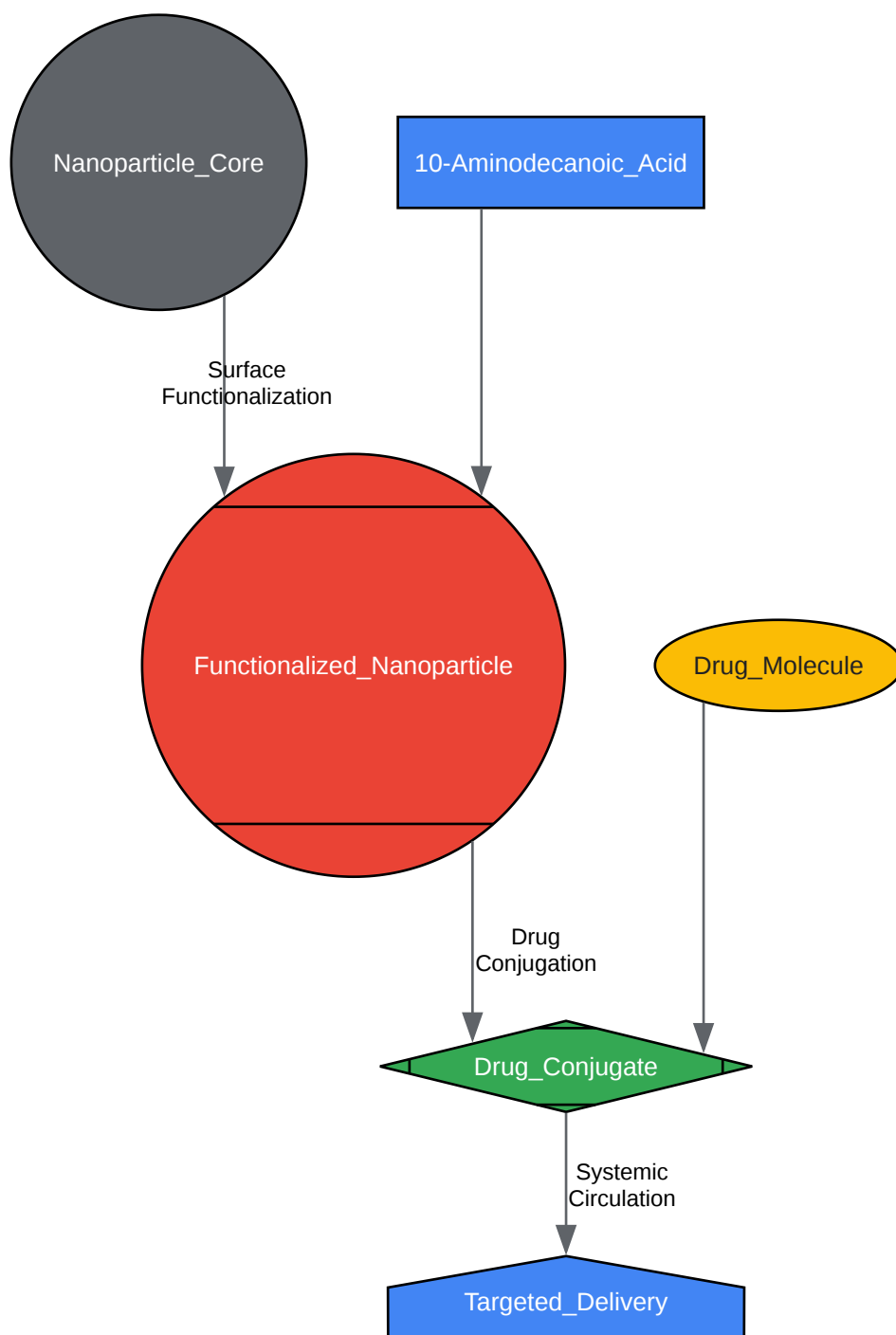


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PROTAC Synthesis and Mechanism of Action.

Drug Delivery Systems

The bifunctional nature of **10-aminodecanoic acid** makes it a suitable component for the construction of drug delivery systems.^[2] It can be incorporated into polymers to create biodegradable and biocompatible carriers for therapeutic agents. For instance, it can be used to functionalize nanoparticles, creating a surface with amine or carboxylic acid groups available for drug conjugation or for tuning the surface properties of the nanoparticle to enhance biocompatibility and circulation time.^{[11][12]}



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10-Aminodecanoic Acid in Drug Delivery.

Hydrogels

10-Aminodecanoic acid can be used in the preparation of hydrogels.[2] Its ability to form amide bonds allows it to act as a crosslinker or be incorporated into the polymer backbone of the hydrogel network. These hydrogels can be designed to be biodegradable and biocompatible, making them suitable for applications in tissue engineering and controlled drug release.

Biocompatibility and Biodegradation

Polyamides, in general, are considered to be biocompatible materials.[13] However, the biocompatibility of a specific polymer like Polyamide 10 would need to be confirmed through standardized testing for its intended application. The biodegradation of long-chain aliphatic polyamides like PA10 is generally slow.[14] While the amide bond is susceptible to hydrolysis, the hydrophobic nature of the long aliphatic chains can hinder the access of water and enzymes to these bonds.[15][16] Research is ongoing to develop enzymatic methods for the degradation of polyamides, which could offer a more sustainable end-of-life solution for these materials.[4][14]

Conclusion

10-Aminodecanoic acid is a highly versatile bifunctional monomer with significant potential in both materials science and pharmaceutical development. Its straightforward polymerization to Polyamide 10 offers a bio-based alternative to traditional engineering plastics, while its application as a linker in PROTACs and a component in drug delivery systems highlights its importance in the design of advanced therapeutics. The detailed experimental protocols and data provided in this guide serve as a valuable resource for researchers and professionals working with this promising molecule. Further research into the specific properties of Polyamide 10 and the development of enhanced biodegradation methods will undoubtedly expand its range of applications in the future.

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